

A Technical Guide to 1-Butyl-2-methylindole: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butyl-2-methylindole

Cat. No.: B1274270

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butyl-2-methylindole is an alkylated indole derivative that serves as a versatile building block in organic synthesis and various industrial applications. Its unique structure, featuring a butyl group at the nitrogen (N-1) position and a methyl group at the C-2 position of the indole ring, imparts specific physicochemical properties that make it a valuable intermediate. This compound is utilized in the development of pharmaceuticals, particularly in targeting neurological disorders, as well as in the creation of advanced materials like polymers and coatings.^[1] Furthermore, it finds application as a fragrance ingredient and in the formulation of agrochemicals.^[1] This guide provides a comprehensive overview of the core physical and chemical properties of **1-Butyl-2-methylindole**, detailed experimental protocols for its synthesis and analysis, and logical diagrams to illustrate its structure and preparation workflow.

Physical and Chemical Properties

1-Butyl-2-methylindole is typically a light yellow, oil-like liquid under standard conditions.^{[1][2]} The presence of the non-polar butyl chain and the aromatic indole core dictates its solubility, rendering it generally insoluble in water but soluble in common organic solvents like ethanol and ether, a characteristic shared with similar alkylated indoles.^[3]

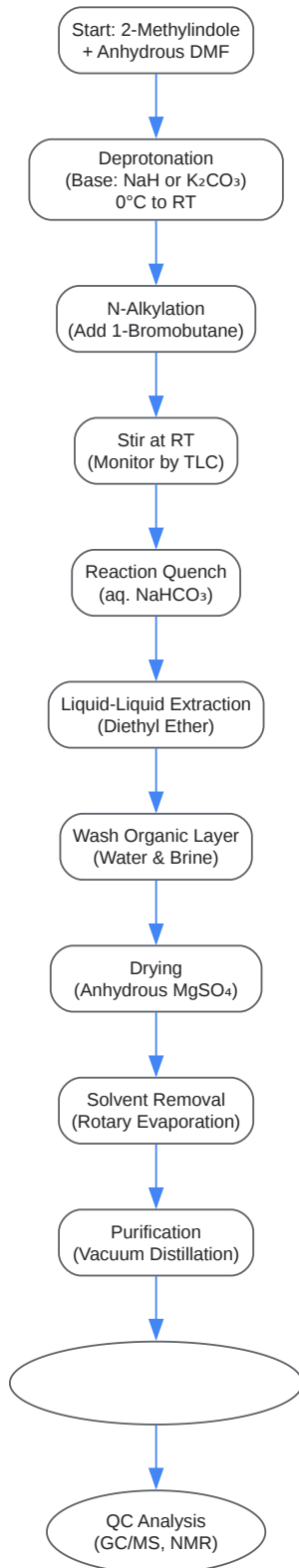
Table of Physical Properties

Property	Value	Source(s)
CAS Number	42951-35-9	[1] [2]
Molecular Formula	C ₁₃ H ₁₇ N	[1]
Molecular Weight	187.28 g/mol	[1]
Appearance	Light yellow liquid / Oil-like liquid	[1] [2]
Boiling Point	127-133 °C at 5 mmHg306.3 °C at 760 mmHg	[1] [2]
Density	0.96 g/cm ³	[2]
Flash Point	139.1 °C	[2]
Purity	≥ 98% (by GC)	[1]
Storage Conditions	Store at 0-8 °C	[1]

Chemical Structure and Spectroscopic Data

The structure of **1-Butyl-2-methylindole** consists of a bicyclic indole core, which is an aromatic heterocycle containing a benzene ring fused to a pyrrole ring. A methyl group is attached at the second position (C2) of the indole ring, and a butyl group is attached to the nitrogen atom (N1).

Synthesis Workflow for 1-Butyl-2-methylindole

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 2-Methylindole CAS#: 95-20-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to 1-Butyl-2-methylindole: Properties, Synthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274270#1-butyl-2-methylindole-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

